

# UVARIGRANOL B and its analogues

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: UVARIGRANOL B

Cat. No.: B597468

[Get Quote](#)

An In-depth Technical Guide to **UVARIGRANOL B** and its Analogues for Researchers, Scientists, and Drug Development Professionals.

## Introduction

**UVARIGRANOL B** is a naturally occurring polyoxygenated cyclohexene, a class of compounds that has garnered significant interest in the scientific community due to their diverse biological activities. These compounds are predominantly isolated from plants of the Annonaceae family, particularly the genus *Uvaria*. This technical guide provides a comprehensive overview of **UVARIGRANOL B** and its analogues, focusing on their chemical properties, biological activities, and potential mechanisms of action, with a clear delineation of the current state of knowledge and areas requiring further investigation.

## Chemical Properties of UVARIGRANOL B

(+)-**UVARIGRANOL B** was first isolated from the stems of *Uvaria rufa*[1]. Its chemical structure and properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C23H22O8	[1]
Molecular Weight	426.42 g/mol	[1]
CAS Number	164204-79-9	
Class	Polyoxygenated Cyclohexene	[1]
Natural Source	Uvaria grandiflora (roots), Uvaria rufa (stems)	[1]

## Biological Activities and Analogues

Research into the biological activities of **UVARIGRANOL B** itself is limited. However, the broader family of polyoxygenated cyclohexenes from Uvaria species has demonstrated a range of biological effects, including cytotoxic, anti-inflammatory, and antimicrobial activities.

### Cytotoxic Activity

Direct testing of (+)-**UVARIGRANOL B** against human colorectal carcinoma (HCT 116) and human prostate carcinoma (22Rv1) cell lines showed no significant cytotoxic activity[1]. In contrast, other polyoxygenated cyclohexenes and compounds isolated from Uvaria species have shown notable cytotoxic effects.

Compound	Cell Line(s)	IC50 Value (µM)	Reference
(+)-UVARIGRANOL B	HCT 116, 22Rv1	> 100	[1]
(-)-Zeylenol	MDA-MB-231 (human breast cancer)	54	
(+)-Grandifloracin	PANC-1 (pancreatic cancer)	14.5	[2][3]
PSN-1 (pancreatic cancer)	32.6	[2][3]	
MIA PaCa-2 (pancreatic cancer)	17.5	[2][3]	
KLM-1 (pancreatic cancer)	32.7	[2][3]	

## Anti-inflammatory Activity

While (+)-**UVARIGRANOL B** has not been specifically evaluated for anti-inflammatory activity, several of its analogues have shown promising results. The mechanism of action for some of these analogues appears to involve the inhibition of key inflammatory mediators and signaling pathways.

Compound	Assay	IC50 / EC50 Value (μM)	Reference
(-)-Zeylenone	Nitric Oxide (NO) production in LPS-stimulated RAW 264.7 cells	20.18	[4][5]
Flexuvarol B	Superoxide anion generation in fMLP-stimulated human neutrophils	2.25 - 5.55	[6]
Elastase release in fMLP-stimulated human neutrophils	2.25 - 5.55	[6]	
5-hydroxy-6,7-dimethoxy-flavone	Superoxide anion generation in fMLP-stimulated human neutrophils	1.19	[6]

## Antimicrobial Activity

Crude extracts from *Uvaria rufa*, the plant source of (+)-**UVARIGRANOL B**, have demonstrated antibacterial activity against *Escherichia coli*, *Bacillus subtilis*, and *Staphylococcus aureus*[7][8]. However, the specific contribution of **UVARIGRANOL B** to this activity has not been determined.

## Synthesis of UVARIGRANOL B Analogues

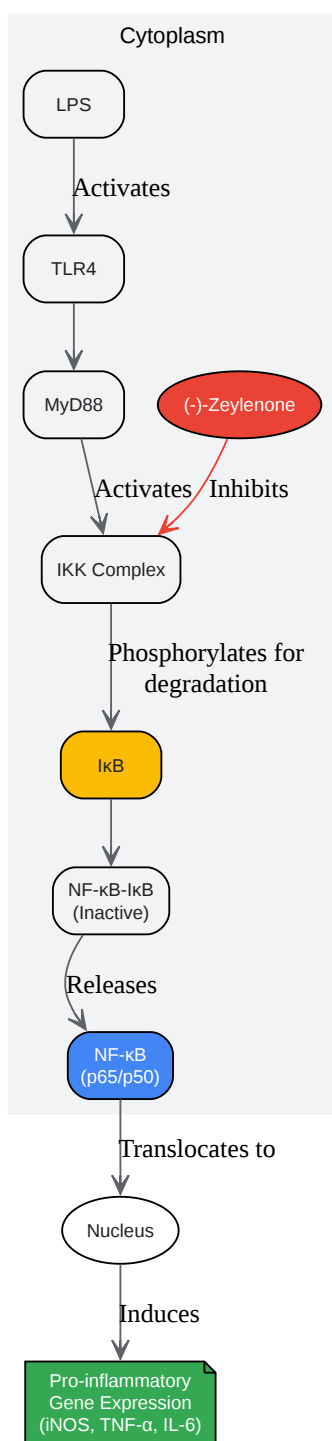
To date, the total synthesis of **UVARIGRANOL B** has not been reported in the literature. The synthesis of other polyoxygenated cyclohexenes is complex and represents a significant challenge in organic chemistry.

## Signaling Pathways and Mechanism of Action

Direct studies on the signaling pathways modulated by **UVARIGRANOL B** are currently unavailable. However, research on its analogue, (-)-zeylenone, provides valuable insights into

the potential mechanisms of this class of compounds. (-)-Zeylenone has been shown to exert its anti-inflammatory effects by downregulating the NF- $\kappa$ B signaling pathway[4][5]. This pathway is a critical regulator of the inflammatory response, controlling the expression of pro-inflammatory cytokines and enzymes.

The proposed mechanism of action for the anti-inflammatory activity of (-)-zeylenone is illustrated below.



[Click to download full resolution via product page](#)

Caption: Proposed anti-inflammatory mechanism of (-)-zeylenone via inhibition of the NF-κB signaling pathway.

## Experimental Protocols

## Cytotoxicity Assay (MTT Assay)

The cytotoxic activity of (+)-**UVARIGRANOL B** was evaluated using a standard MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

- **Cell Culture:** HCT 116 and 22Rv1 cells were cultured in appropriate media supplemented with fetal bovine serum and antibiotics at 37°C in a humidified atmosphere with 5% CO<sub>2</sub>.
- **Cell Seeding:** Cells were seeded into 96-well plates at a density of  $5 \times 10^3$  cells per well and allowed to adhere overnight.
- **Compound Treatment:** The cells were treated with various concentrations of the test compounds (including (+)-**UVARIGRANOL B**) and incubated for 72 hours.
- **MTT Addition:** After the incubation period, MTT solution (5 mg/mL in PBS) was added to each well, and the plates were incubated for an additional 4 hours at 37°C.
- **Formazan Solubilization:** The medium was removed, and the formazan crystals were dissolved in dimethyl sulfoxide (DMSO).
- **Absorbance Measurement:** The absorbance was measured at 570 nm using a microplate reader.
- **Data Analysis:** The percentage of cell viability was calculated relative to the untreated control cells. The IC<sub>50</sub> value, the concentration of the compound that causes 50% inhibition of cell growth, was determined from the dose-response curves.

## Conclusion and Future Directions

**UVARIGRANOL B** is a member of the promising class of polyoxygenated cyclohexenes. While initial studies on its cytotoxic activity have not yielded significant results, the demonstrated anti-inflammatory and other biological activities of its close analogues suggest that further investigation into the therapeutic potential of **UVARIGRANOL B** is warranted. Future research should focus on:

- **Broader Biological Screening:** Evaluating the anti-inflammatory, antimicrobial, and other biological activities of pure (+)-**UVARIGRANOL B**.

- Synthesis of Analogues: Developing synthetic routes to **UVARIGRANOL B** and its analogues to enable structure-activity relationship (SAR) studies and optimization of biological activity.
- Mechanism of Action Studies: Elucidating the specific molecular targets and signaling pathways modulated by **UVARIGRANOL B**.

This technical guide provides a foundation for researchers and drug development professionals to build upon in the exploration of **UVARIGRANOL B** and its analogues as potential therapeutic agents. The provided data and protocols can serve as a starting point for further in-depth studies.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Polyoxygenated cyclohexene derivatives and other constituents of Uvaria rufa stem - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Antiausterity agents from Uvaria dac and their preferential cytotoxic activity against human pancreatic cancer cell lines in a nutrient-deprived condition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Anti-inflammatory polyoxygenated cyclohexene derivatives from Uvaria macclurei - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. 3-Methyl-4,5-dihydro-oxepine, polyoxygenated seco-cyclohexenes and cyclohexenes from Uvaria flexuosa and their anti-inflammatory activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. journal.usep.edu.ph [journal.usep.edu.ph]
- To cite this document: BenchChem. [UVARIGRANOL B and its analogues]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b597468#uvarigranol-b-and-its-analogues]



**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)